

FerroLOXIN-1 Administration for In Vivo Mouse Studies: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

FerroLOXIN-1 is a novel small-molecule inhibitor of ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation. It demonstrates high specificity by selectively targeting the 15-lipoxygenase (15LOX)/phosphatidylethanolamine-binding protein 1 (PEBP1) complex, which is a key enzymatic driver of ferroptosis. This selective inhibition prevents the production of pro-ferroptotic lipid hydroperoxides. These application notes provide detailed protocols for the in vivo administration of **FerroLOXIN-1** in mouse models, based on currently available preclinical data.

Quantitative Data Summary

The following tables summarize the key quantitative data for **FerroLOXIN-1** administration in mice, primarily from studies involving total body irradiation (TBI) models.

Table 1: In Vivo Efficacy of FerroLOXIN-1 in a Mouse Model of Total Body Irradiation



Parameter	Value	Mouse Strain	Injury Model	Administrat ion Details	Reference
Dosage	25 mg/kg	C57BL/6NTac	9.25 Gy Total Body Irradiation	Single intraperitonea I (IP) injection 24 hours post- irradiation	[1]
Survival Rate (Day 19)	75% (FerroLOXIN- 1) vs. 0% (TBI control)	C57BL/6NTac (female)	9.25 Gy Total Body Irradiation	Single intraperitonea I (IP) injection 24 hours post- irradiation	[1]
Survival Rate (Day 15)	Significantly increased vs. control	C57BL/6NTac (male)	9.0 Gy Total Body Irradiation	Single intraperitonea I (IP) injection 24 hours post- irradiation	[2]

Table 2: Pharmacokinetic Profile of FerroLOXIN-1 in Mice

Parameter	Value	Route of Administration	Dosage	Reference
Terminal Half-life (t½)	12.1 hours	Intraperitoneal (IP)	25 mg/kg	[2]
Clearance (CI)	17.7 mL/min/kg	Intraperitoneal (IP)	25 mg/kg	[2]

Table 3: Toxicity Profile of FerroLOXIN-1 in Mice

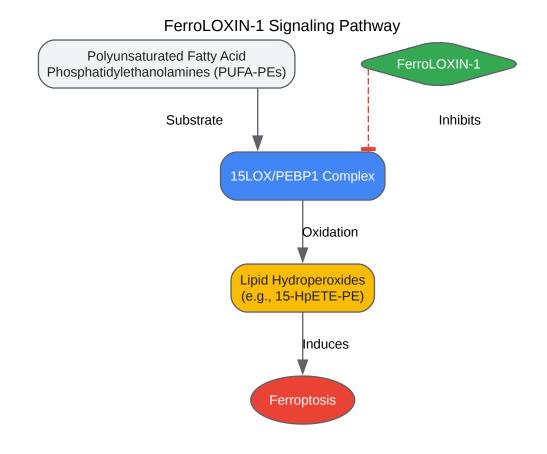


Parameter	Observation	Mouse Strain	Dosage	Reference
General Toxicity	No toxic effects observed	C57BL/6NTac (female and male)	25 mg/kg (in non-irradiated mice)	[2]

Signaling Pathway

FerroLOXIN-1 exerts its anti-ferroptotic effect by specifically inhibiting the enzymatic activity of the 15-lipoxygenase (15LOX)/phosphatidylethanolamine-binding protein 1 (PEBP1) complex. This complex is crucial for the generation of lipid hydroperoxides, the key executioners of ferroptotic cell death.







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